

Commercial Sourcing and Technical Guide: 5-Methylhexane-1,2-diol

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Compound of Interest

Compound Name: 5-Methylhexane-1,2-diol

Cat. No.: B15307234

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Methylhexane-1,2-diol**, a chiral diol with potential applications in various research and development sectors. This document outlines commercially available sources, key chemical and physical properties, and explores potential synthetic strategies. Due to the limited publicly available information on the specific biological activity and signaling pathways of this compound, this guide also highlights general methodologies for diol synthesis that may be adapted for its preparation.

Commercial Suppliers

Identifying reliable commercial suppliers is a critical first step in the research and development pipeline. Several chemical suppliers list **5-Methylhexane-1,2-diol** (CAS: 73811-76-4) in their catalogs. While comprehensive technical data sheets with detailed specifications are not always readily available directly from the suppliers' websites, the following companies have been identified as potential sources. Researchers are advised to contact these suppliers directly to obtain specific information regarding purity, available quantities, pricing, and lead times.

Supplier	Website	Notes
Enamine	--INVALID-LINK--	Lists 5-methylhexane-1,2-diol with a purity of 95%. [1]
Hebei Ganmiao New material Technology Co., LTD.	--INVALID-LINK--	A supplier of various chemical raw materials and pharmaceutical intermediates. [2] [3] [4] [5]
HUNAN CHEMFISH PHARMACEUTICAL CO., LTD.	--INVALID-LINK--	Specializes in pharmaceutical and chemical intermediates.

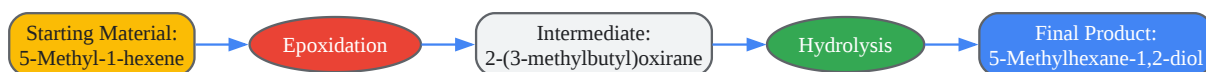
Physicochemical Properties

Understanding the fundamental properties of **5-Methylhexane-1,2-diol** is essential for its handling, formulation, and application in experimental settings. The following data has been compiled from publicly available databases.[\[6\]](#)

Property	Value	Source
Molecular Formula	C7H16O2	PubChem[6]
Molecular Weight	132.20 g/mol	PubChem[6]
CAS Number	73811-76-4	PubChem[6]
IUPAC Name	5-methylhexane-1,2-diol	PubChem[6]
SMILES	CC(C)CCC(CO)O	PubChem[6]
InChI	InChI=1S/C7H16O2/c1-6(2)3-4-7(9)5-8/h6-9H,3-5H2,1-2H3	PubChem[6]
XLogP3	0.9	PubChem[6]
Hydrogen Bond Donor Count	2	PubChem[6]
Hydrogen Bond Acceptor Count	2	PubChem[6]
Rotatable Bond Count	4	PubChem[6]

Synthesis Methodologies

Detailed, step-by-step experimental protocols for the synthesis of **5-Methylhexane-1,2-diol** are not readily available in the public domain. However, general synthetic strategies for the formation of 1,2-diols can be adapted for its preparation. The following represents a logical workflow for the synthesis, based on established organic chemistry principles.



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A potential synthetic workflow for **5-Methylhexane-1,2-diol**.

Conceptual Experimental Protocol:

- Epoxidation of 5-Methyl-1-hexene:

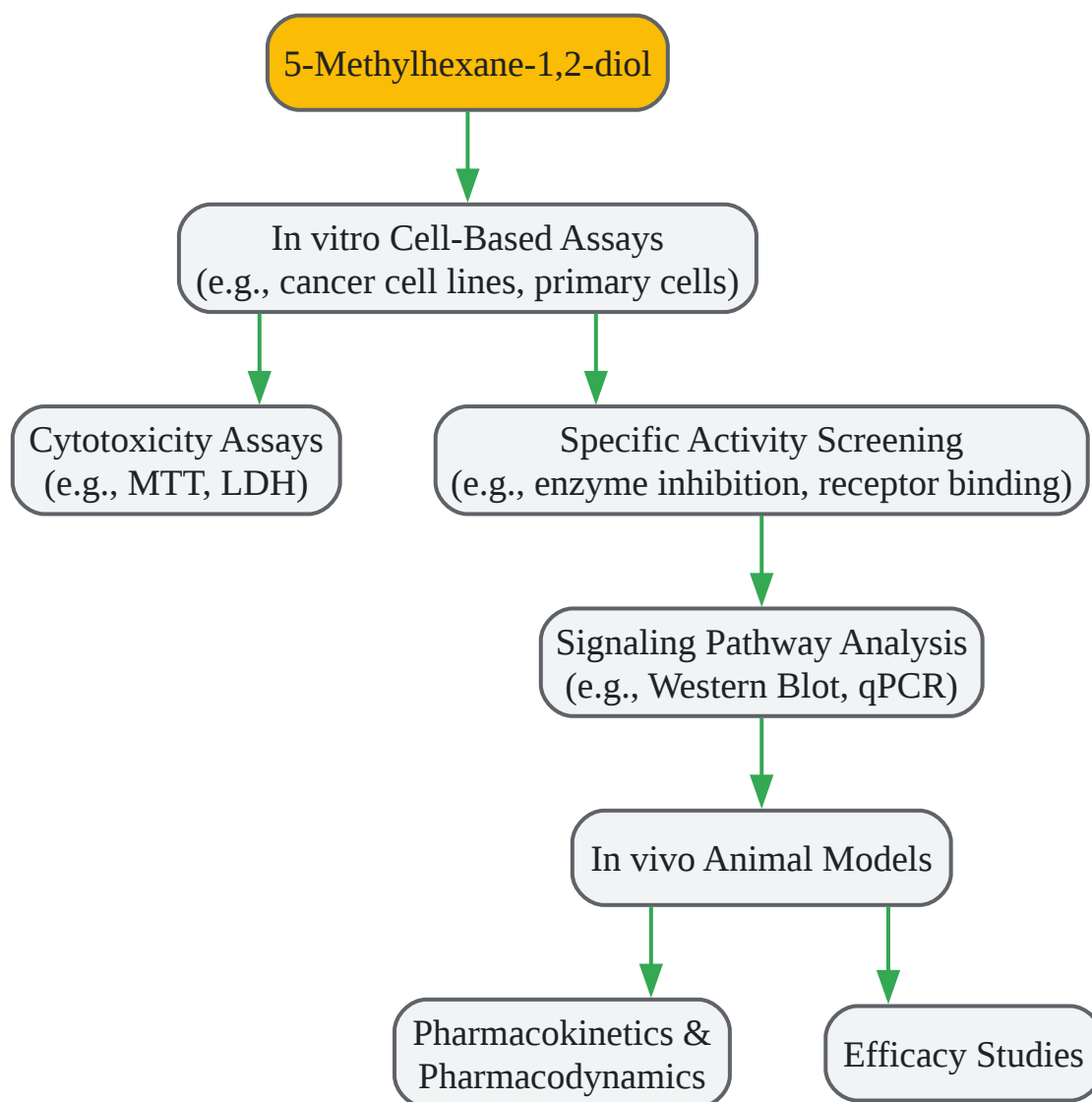
- Dissolve 5-methyl-1-hexene in a suitable aprotic solvent such as dichloromethane or chloroform.
- Add a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA), portion-wise at a controlled temperature (typically 0 °C to room temperature).
- Monitor the reaction progress using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, quench the reaction with a reducing agent (e.g., sodium sulfite solution) and wash the organic layer with a basic solution (e.g., sodium bicarbonate) to remove the acid byproduct.
- Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate), filter, and concentrate under reduced pressure to yield the crude epoxide, 2-(3-methylbutyl)oxirane.
- Hydrolysis of 2-(3-methylbutyl)oxirane:
 - Dissolve the crude epoxide in a mixture of a water-miscible solvent (e.g., acetone or tetrahydrofuran) and water.
 - Add a catalytic amount of an acid (e.g., sulfuric acid or perchloric acid) or a base (e.g., sodium hydroxide).
 - Heat the reaction mixture to promote the ring-opening of the epoxide.
 - Monitor the reaction for the disappearance of the epoxide.
 - Upon completion, neutralize the reaction mixture.
 - Extract the product into an organic solvent (e.g., ethyl acetate).
 - Wash the combined organic extracts, dry over an anhydrous salt, and concentrate under reduced pressure.
 - Purify the crude **5-Methylhexane-1,2-diol** using a suitable technique such as column chromatography or distillation.

It is important to note that this is a generalized protocol. The specific reaction conditions, including solvent, temperature, reaction time, and purification method, would need to be optimized for this particular substrate. For enantioselective synthesis, a chiral epoxidation method, such as the Sharpless asymmetric epoxidation, could be employed in the first step.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in peer-reviewed literature detailing the biological activity or the modulation of specific signaling pathways by **5-Methylhexane-1,2-diol**. Research on the pharmacological properties of other diols suggests potential applications in areas such as dermatology and as formulation excipients.^[7] However, dedicated studies are required to elucidate the specific biological functions of **5-Methylhexane-1,2-diol**.

The following diagram illustrates a generic workflow for screening a novel compound like **5-Methylhexane-1,2-diol** for biological activity.



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A general workflow for investigating the biological activity of a novel compound.

This guide serves as a foundational resource for researchers interested in **5-Methylhexane-1,2-diol**. Further investigation and direct communication with suppliers are recommended to obtain more detailed information for specific research needs. The provided conceptual frameworks for synthesis and biological screening are intended to guide future experimental design.

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